

5-(Bromoacetyl)-2-(phenylmethoxy)benzamide: A Technical Overview of a Key Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Bromoacetyl)-2-(phenylmethoxy)benzamide

Cat. No.: B050024

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide**, a key chemical intermediate. While extensive research details its synthesis and utility in the production of pharmaceuticals, publicly available data on its specific biological activity is limited. This document summarizes the existing knowledge regarding its chemical properties, synthesis, and its role as a precursor to the antihypertensive drug Labetalol. Furthermore, it explores the compound's potential for biological activity based on its chemical structure.

Chemical Properties and Synthesis

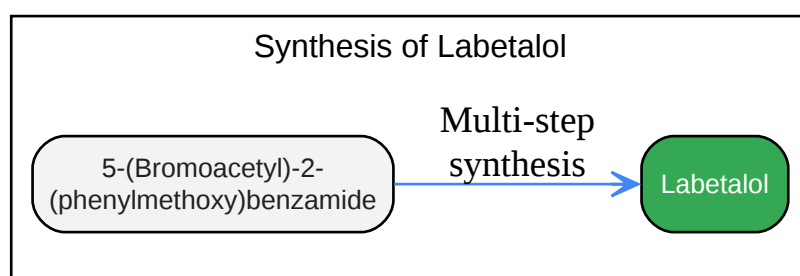
5-(Bromoacetyl)-2-(phenylmethoxy)benzamide is a brominated aromatic compound with the molecular formula $C_{16}H_{14}BrNO_3$ and a molecular weight of 348.19 g/mol.[1] Its structure features a reactive bromoacetyl group and a benzamide moiety, making it a versatile intermediate for organic synthesis.[2] The phenylmethoxy group enhances its solubility and stability, facilitating further chemical modifications.[2]

The synthesis of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide** typically involves the bromination of 5-acetyl-2-(phenylmethoxy)benzamide in a suitable solvent like chloroform.[3]

Role as a Synthetic Intermediate

The primary documented application of **5-(Bromoacetyl)-2-(phenylmethoxy)benzamide** is as a crucial intermediate in the synthesis of (R,R)-Labetalol.[1] Labetalol is a well-known antihypertensive agent that acts as a competitive antagonist at both α - and β -adrenergic receptors.

The synthesis of Labetalol from this intermediate is a multi-step process. A simplified representation of this synthetic connection is provided below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-(bromoacetyl)-2-(phenylmethoxy)benzamide | 72370-19-5 [chemicalbook.com]
- 2. 72370-19-5(5-(2-Bromoacetyl)-2-(phenylmethoxy)benzamide) | Kuujia.com [kuujia.com]
- 3. 5-(bromoacetyl)-2-(phenylmethoxy)benzamide synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [5-(Bromoacetyl)-2-(phenylmethoxy)benzamide: A Technical Overview of a Key Synthetic Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b050024#biological-activity-of-5-bromoacetyl-2-phenylmethoxy-benzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com